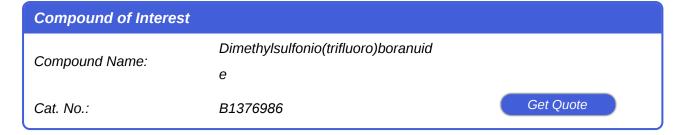


An In-depth Technical Guide to Dimethylsulfonio(trifluoro)boranuide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethylsulfonio(trifluoro)boranuide, more commonly known as boron trifluoride dimethyl sulfide complex (BF₃·SMe₂), is a versatile and widely utilized Lewis acid catalyst in organic synthesis. This complex offers a safer and more convenient alternative to gaseous boron trifluoride, exhibiting enhanced stability and ease of handling. Its applications span a range of reactions, including ether dealkylation, Friedel-Crafts reactions, and polymerizations, making it an invaluable tool for chemists in academic and industrial research, particularly in the field of drug development. This guide provides a comprehensive overview of the synthesis, properties, and applications of **dimethylsulfonio(trifluoro)boranuide**, supported by experimental protocols and quantitative data.

Synthesis of Dimethylsulfonio(trifluoro)boranuide

The most common method for the preparation of **dimethylsulfonio(trifluoro)boranuide** is the direct gas-phase complexation of dimethyl sulfide (DMS) and boron trifluoride (BF₃). This exothermic reaction leads to the formation of the stable Lewis acid-base adduct.[1]

Experimental Protocol: Gas-Phase Complexation

The following protocol is based on a method described in European Patent EP3725742B1.[1]



Materials:

- Dimethyl sulfide (50 kg)
- Boron trifluoride gas (51.4 kg)
- Reactor with a reflux condensing component

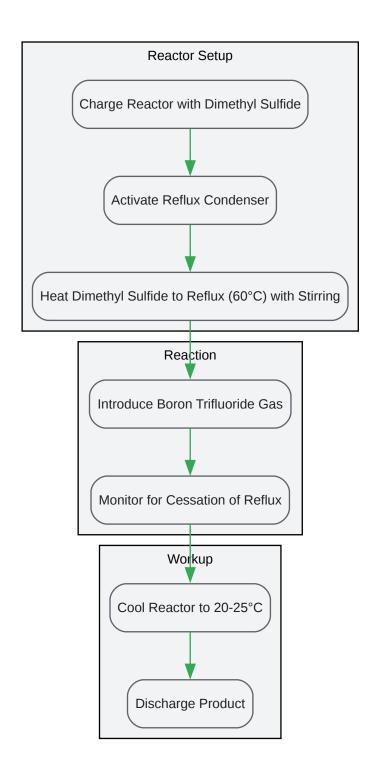
Procedure:

- The reactor, equipped with a reflux condenser, is charged with 50 kg of dimethyl sulfide.
- The reflux condenser is activated, and a cooling medium (e.g., -15°C ethylene glycol aqueous solution) is circulated.
- The dimethyl sulfide is heated to 60°C to initiate reflux, with stirring at 100 r/min.
- Boron trifluoride gas is introduced into the reactor at a controlled rate (30 kg/h to 120 kg/h), maintaining constant pressure within the reaction vessel.
- The reaction is considered complete when reflux ceases, which typically occurs within 1 hour from the start of boron trifluoride introduction.
- The reactor is then cooled to 20°C to 25°C.
- The resulting product, colorless and transparent liquid dimethylsulfonio(trifluoro)boranuide, is discharged from the reactor.

This process yields approximately 101.2 kg of the boron trifluoride dimethyl sulfide complex.[1] The yield is reported to be around 99.1%, with a boron trifluoride content of approximately 49%.[1]

Synthesis Workflow Diagram





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Caption: Synthesis workflow for dimethylsulfonio(trifluoro)boranuide.

Physical and Chemical Properties



Dimethylsulfonio(trifluoro)boranuide is a colorless to pale yellow liquid at room temperature. [2] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂ H ₆ BF ₃ S	
Molecular Weight	129.94 g/mol	
Density	1.235 g/mL at 25 °C	
Flash Point	-16 °C (3.2 °F) - closed cup	
Appearance	Colorless to pale yellow liquid	[2]

Spectroscopic Data

Detailed, isolated spectroscopic data (¹H NMR, ¹³C NMR, ¹¹B NMR, ¹°F NMR, and IR) for pure **dimethylsulfonio(trifluoro)boranuide** is not readily available in the public literature. While NMR studies of various boron complexes and reaction mixtures containing the title compound have been published, specific spectral assignments for the isolated complex are not provided. Researchers should perform their own spectral analysis for characterization.

Applications in Organic Synthesis

Dimethylsulfonio(trifluoro)boranuide is a powerful Lewis acid catalyst with a broad range of applications in organic synthesis.

Ether Dealkylation

One of the most common applications of this complex is the cleavage of ethers, particularly benzyl and other alkyl ethers, which are frequently used as protecting groups in the synthesis of complex molecules.[2] The Lewis acidic boron atom coordinates to the ether oxygen, activating the C-O bond for cleavage.

Friedel-Crafts and Related Reactions

The complex is also employed as a catalyst in Friedel-Crafts type reactions, although specific yield data for a wide range of substrates is not extensively tabulated in single sources.



Polymerization Reactions

Boron trifluoride complexes, including the dimethyl sulfide adduct, are known to initiate cationic polymerization of various monomers.[3]

Safety and Handling

Dimethylsulfonio(trifluoride)boranuide is a flammable and corrosive liquid. It is also moisturesensitive. Proper safety precautions must be taken during handling and storage.

- Handling: Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[4]
- Storage: Store in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as water and oxidizing agents. Keep containers tightly closed.[4]
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste.
 [4]

Always consult the Safety Data Sheet (SDS) before using this reagent.

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